

The Rising Therapeutic Potential of Sulfur-Containing Furan Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *Bis(2-methyl-3-furyl)disulfide*

Cat. No.: *B1297560*

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For Researchers, Scientists, and Drug Development Professionals

The furan scaffold, a cornerstone in medicinal chemistry, continues to yield novel therapeutic agents with a broad spectrum of biological activities. The incorporation of sulfur-containing functionalities into the furan ring has emerged as a promising strategy, leading to the development of potent antimicrobial, anticancer, anti-inflammatory, and antiviral agents. This technical guide provides an in-depth exploration of the biological activities of these sulfur-containing furan derivatives, presenting quantitative data, detailed experimental protocols, and visualizations of key signaling pathways to facilitate further research and drug development.

Antimicrobial Activity: A New Frontier in Combating Resistance

Sulfur-containing furan derivatives have demonstrated significant potential in addressing the growing challenge of antimicrobial resistance. Notably, furanone sulfones have emerged as a promising class of antibacterial agents.

Quantitative Antimicrobial Data

The following table summarizes the minimum inhibitory concentration (MIC) values of representative sulfur-containing furan derivatives against various microbial strains.

Compound Class	Specific Compound	Target Microorganism	MIC (µg/mL)	Reference
Furanone Sulfones	3-chloro-5(S)-[(1R,2S,5R)-2-isopropyl-5-methylcyclohexyl oxy]-4-[4-methylphenylsulf onyl]-2(5H)-furanone (F105)	Staphylococcus aureus (MSSA)	10	[1]
Staphylococcus aureus (MRSA)	20	[1]		
Chiral 2(5H)-furanone sulfone 26	Staphylococcus aureus	8	[2]	
Bacillus subtilis	8	[2]		
Nitrovinylfuran	2-Bromo-5-(2-bromo-2-nitrovinyl)furan (G1/Furvina)	Gram-positive and Gram-negative bacteria, yeasts, and filamentous fungi	Broad-spectrum	[3][4]
Furan-Thiazole Derivatives	Thiazole derivative 3a	Staphylococcus aureus	- (Inhibition Zone: 28 mm)	[5]
Escherichia coli	- (Inhibition Zone: 27 mm)	[5]		
Thiazole derivative 8a	Staphylococcus aureus	- (Inhibition Zone: 25 mm)	[5]	
Escherichia coli	- (Inhibition Zone: 28 mm)	[5]		

Note: Inhibition zone data is provided where specific MIC values were not available in the cited literature.

Experimental Protocol: Broth Microdilution MIC Assay

The minimum inhibitory concentration (MIC) of sulfur-containing furan derivatives against various bacterial strains is determined using the broth microdilution method, following established guidelines.^{[6][7]}

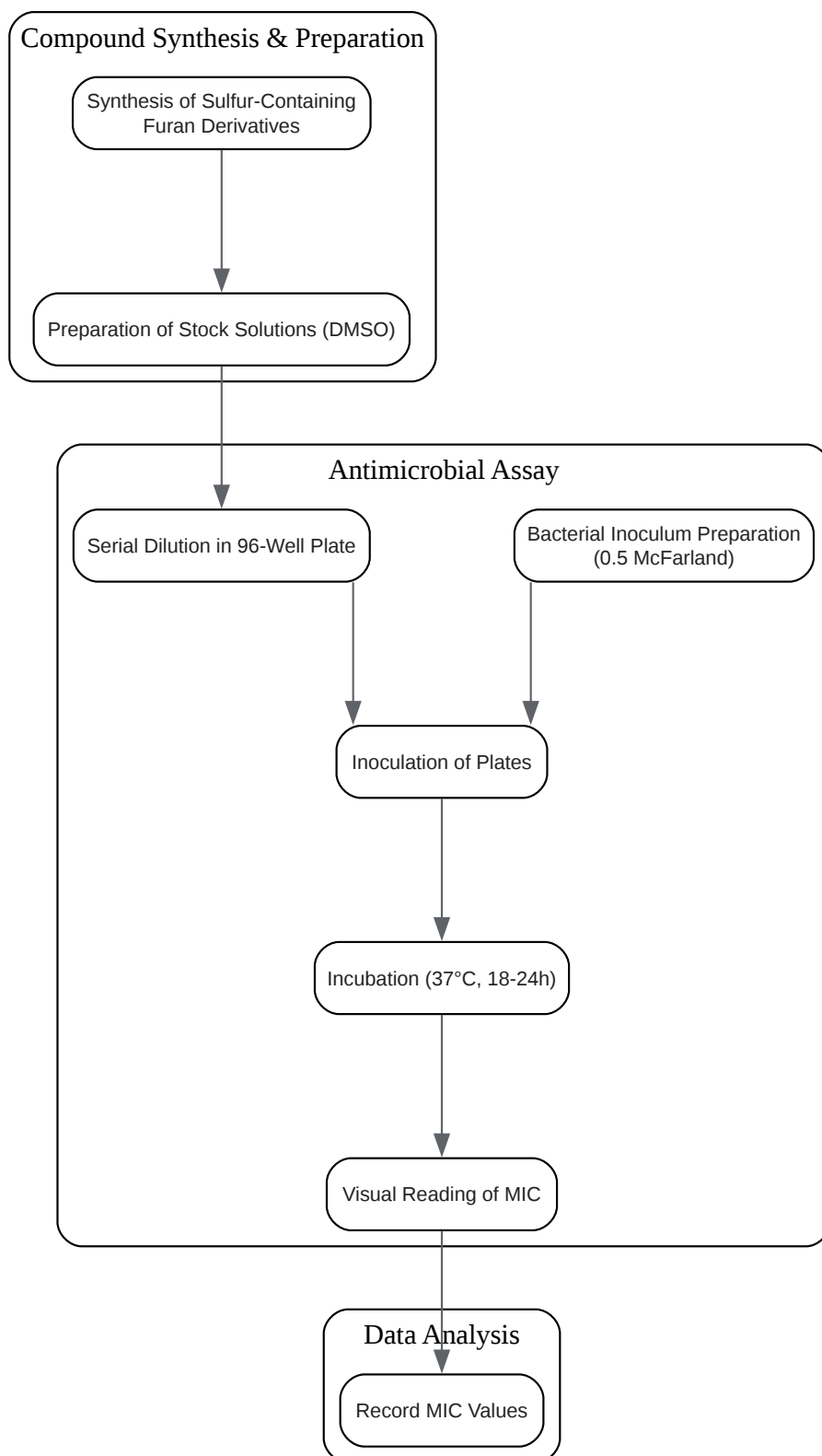
1. Preparation of Materials:

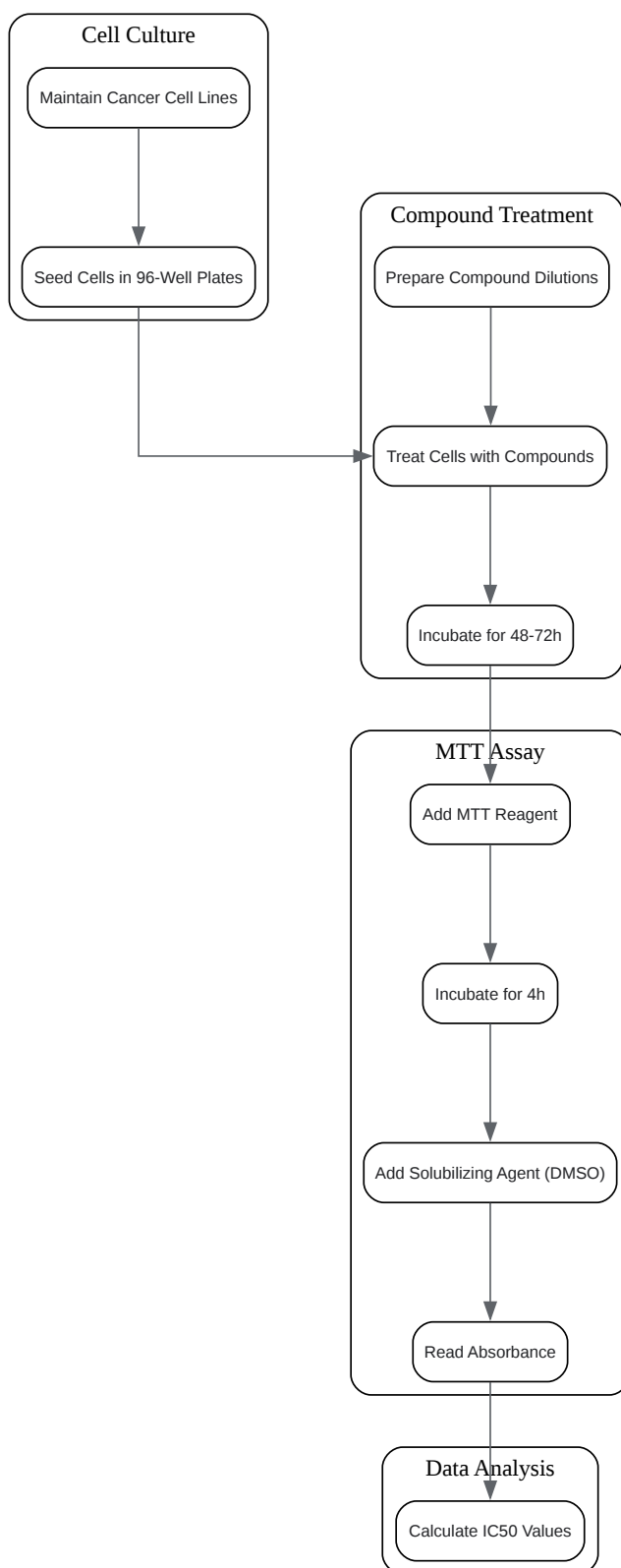
- **Test Compounds:** Prepare stock solutions of the sulfur-containing furan derivatives in a suitable solvent, such as dimethyl sulfoxide (DMSO).
- **Bacterial Strains:** Culture the desired bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*) overnight in an appropriate growth medium (e.g., Mueller-Hinton Broth).
- **96-Well Microtiter Plates:** Use sterile, flat-bottom 96-well plates.

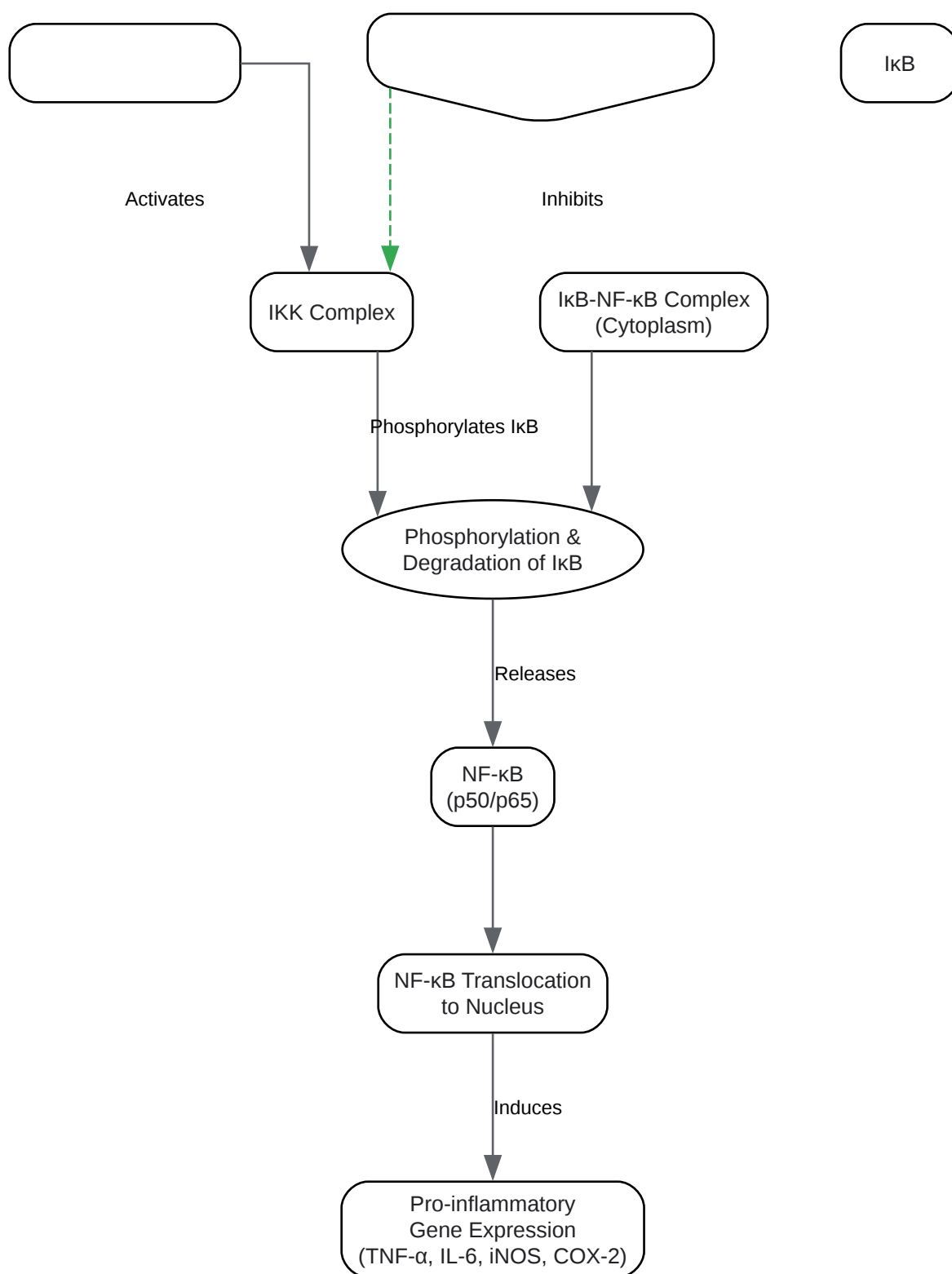
2. Assay Procedure:

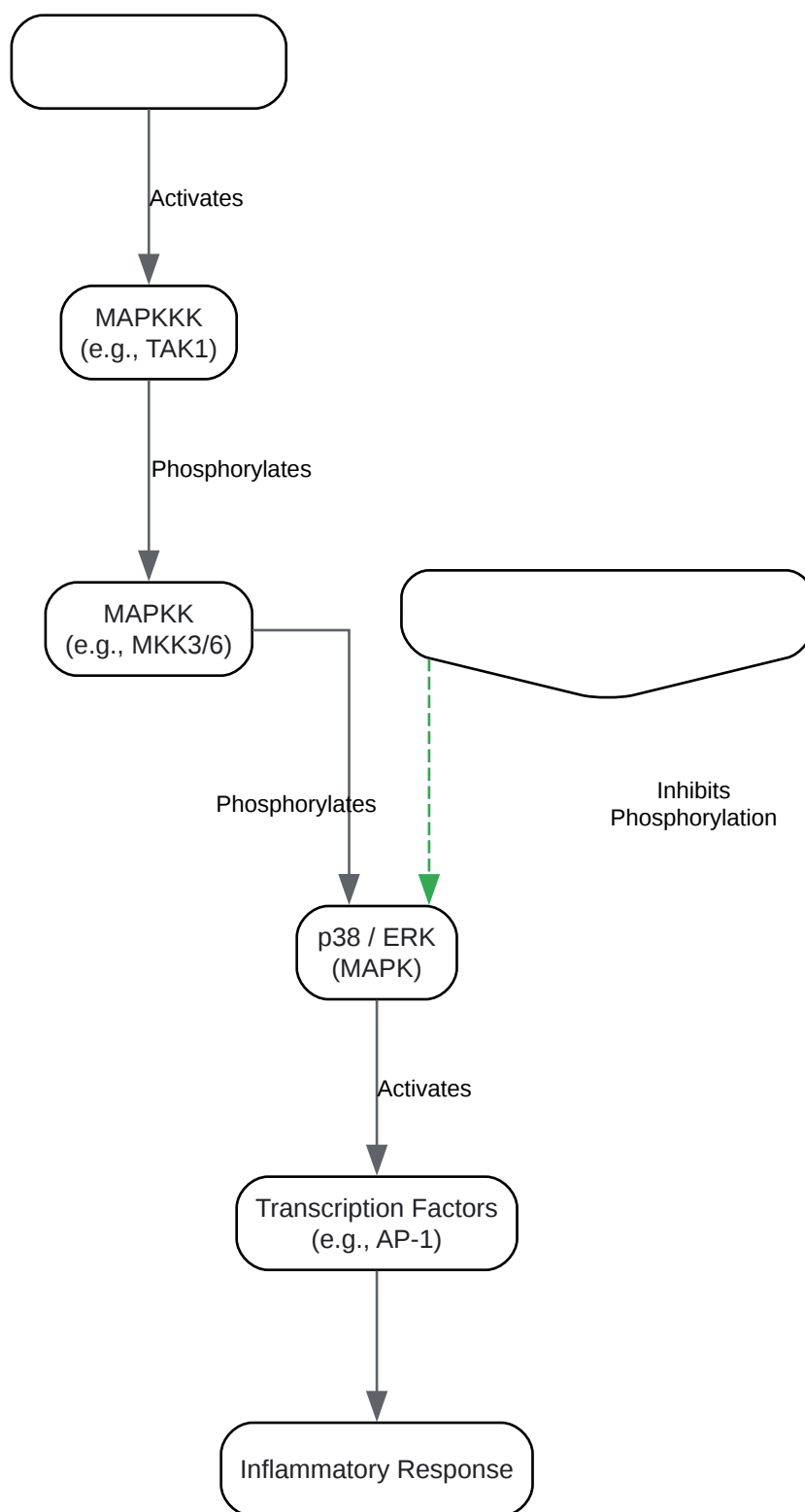
- **Serial Dilutions:** Perform two-fold serial dilutions of the test compounds in the growth medium directly in the 96-well plates to achieve a range of concentrations.
- **Inoculum Preparation:** Adjust the turbidity of the overnight bacterial culture to a 0.5 McFarland standard. Further dilute the bacterial suspension to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL in each well.
- **Inoculation:** Add the standardized bacterial inoculum to each well containing the diluted compounds. Include a positive control (bacteria and medium without the compound) and a negative control (medium only).
- **Incubation:** Incubate the plates at 37°C for 18-24 hours.
- **MIC Determination:** The MIC is the lowest concentration of the compound at which no visible bacterial growth is observed.^[8]

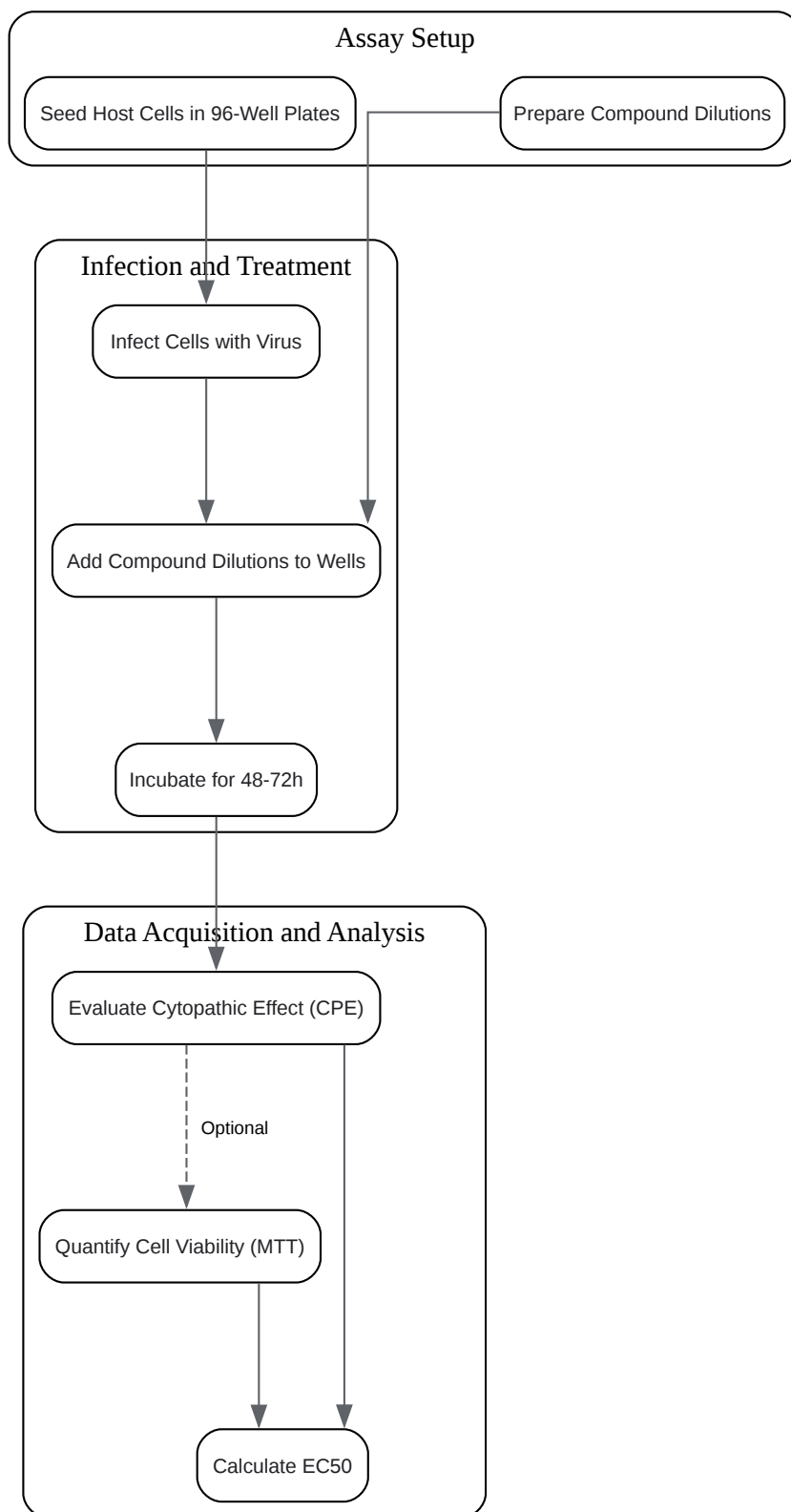
Experimental Workflow: Antimicrobial Screening











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References

- 1. Antimicrobial Effects of Sulfonyl Derivative of 2(5H)-Furanone against Planktonic and Biofilm Associated Methicillin-Resistant and -Susceptible Staphylococcus aureus - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. mdpi.com [mdpi.com]
- 4. rpbs.journals.ekb.eg [rpbs.journals.ekb.eg]
- 5. mdpi.com [mdpi.com]
- 6. MIC Determination By Microtitre Broth Dilution Method - Hancock Lab [cmdr.ubc.ca]
- 7. Antibiotic susceptibility testing using minimum inhibitory concentration (MIC) assays - PMC [pmc.ncbi.nlm.nih.gov]
- 8. idexx.dk [idexx.dk]
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